

Validation of "Benzamide, 2,2'-dithiobis[N-methyl-]" as a preservative in cosmetics

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Compound of Interest

Compound Name:	Benzamide,2,2'-dithiobis[N-methyl-]
Cat. No.:	B8103082

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A Comparative Guide to Benzamide, 2,2'-dithiobis[N-methyl-], a Preservative in Cosmetic Formulations

Introduction

Benzamide, 2,2'-dithiobis[N-methyl-] (CAS Number: 2527-58-4), also known as Dithio-2,2'-bis(N-methylbenzamide), is a chemical compound utilized in the cosmetics industry as an antimicrobial agent to protect products from spoilage.[\[1\]](#)[\[2\]](#) This guide provides a comparative analysis of this preservative, summarizing its performance characteristics against other common alternatives based on available scientific data. It is intended for researchers, scientists, and drug development professionals involved in the formulation and safety assessment of cosmetic products.

Chemical and Physical Properties

Property	Value
CAS Number	2527-58-4
Molecular Formula	C16H16N2O2S2
Molecular Weight	332.44 g/mol
Synonyms	2,2'-dithiobis(N-methylbenzamide), Dithio-2,2'-bis(N-methylbenzamide), Densil P

Antimicrobial Efficacy

Quantitative data on the minimal inhibitory concentrations (MICs) of Benzamide, 2,2'-dithiobis[N-methyl-] against specific cosmetic spoilage organisms is not readily available in the public domain. However, a study on derivatives of 2,2'-Dithiobisbenzamides has indicated activity primarily against Gram-positive bacteria.^[1] The performance of these derivatives was negligible against Gram-negative bacteria.^[1] It is important to note that this study did not evaluate the specific title compound.

A Chinese patent suggests that Benzamide, 2,2'-dithiobis[N-methyl-] can be used in synergistic microbicidal compositions, for instance with 2-methyl-4-isothiazolin-3-one, to inhibit microbial growth in various applications including cosmetics.^[3]

Table 1: Comparative Antimicrobial Efficacy

Preservative	Spectrum of Activity	Optimal pH Range	Common Use Concentration
Benzamide, 2,2'-dithiobis[N-methyl-]	Primarily Gram-positive bacteria (based on derivatives); Fungal efficacy not specified. [1]	Data not available	Data not available
Parabens (e.g., Methylparaben, Propylparaben)	Broad spectrum (more effective against fungi and Gram-positive bacteria)	3.0 - 8.0	0.01% - 0.3%
Phenoxyethanol	Broad spectrum (weaker against fungi)	3.0 - 10.0	0.5% - 1.0%
Formaldehyde Releasers (e.g., DMDM Hydantoin)	Broad spectrum	3.0 - 9.0	0.1% - 0.6%
Isothiazolinones (e.g., MIT, CMIT)	Broad spectrum	2.0 - 9.0	0.0015% - 0.01%

Safety Profile

Benzamide, 2,2'-dithiobis[N-methyl-] is classified as a skin sensitizer, meaning it may cause an allergic reaction upon repeated contact with the skin.[2] It is also identified as being very toxic to aquatic life with long-lasting effects.[2] Detailed quantitative data from human repeat insult patch tests (HRIPT) or local lymph node assays (LLNA) that would allow for a precise comparison of its sensitization potential against other preservatives are not publicly available.

Table 2: Comparative Safety Profiles

Preservative	Skin Sensitization Potential	Irritation Potential	Regulatory Status (Example: EU)
Benzamide, 2,2'-dithiobis[N-methyl-]	Classified as a skin sensitizer.[2]	Data not available	Not listed in Annex V (allowed preservatives) of EU Cosmetics Regulation.
Parabens	Low, but some public concern.	Low	Restricted use; some parabens are banned.
Phenoxyethanol	Low	Low to moderate	Restricted to a maximum concentration of 1.0%.
Formaldehyde Releasers	High (due to formaldehyde release)	Moderate	Restricted; requires "releases formaldehyde" warning if concentration exceeds 0.05%.
Isothiazolinones	High (especially MIT in leave-on products)	Moderate	MIT is banned in leave-on products; CMIT/MIT mixture is restricted in rinse-off products.

Experimental Protocols

Detailed experimental protocols for the efficacy and safety testing of Benzamide, 2,2'-dithiobis[N-methyl-] are not available in published literature. However, standardized methods are typically employed for the evaluation of cosmetic preservatives.

Antimicrobial Challenge Test (General Protocol)

A cosmetic formulation is intentionally inoculated with a known quantity of relevant microorganisms (e.g., *Pseudomonas aeruginosa*, *Staphylococcus aureus*, *Candida albicans*, *Aspergillus brasiliensis*). The product is then stored at a specified temperature, and samples are periodically taken (e.g., at 7, 14, and 28 days) to determine the number of surviving microorganisms. The preservative system is considered effective if it meets the criteria for microbial reduction as defined by standards such as ISO 11930 or the PCPC Microbiology Guidelines.

Human Repeat Insult Patch Test (HRIPT) (General Protocol)

The HRIPT is used to assess the potential of a substance to cause skin sensitization in humans.^{[4][5][6][7][8]} The test involves an induction phase, where the test material is repeatedly applied to the same skin site on a panel of volunteers (typically 50-200) for several weeks.^[6] This is followed by a rest period and then a challenge phase, where the material is applied to a new skin site.^[4] Skin reactions are scored by a dermatologist or trained professional to determine if an allergic response has been induced.^[6]

Murine Local Lymph Node Assay (LLNA) (General Protocol)

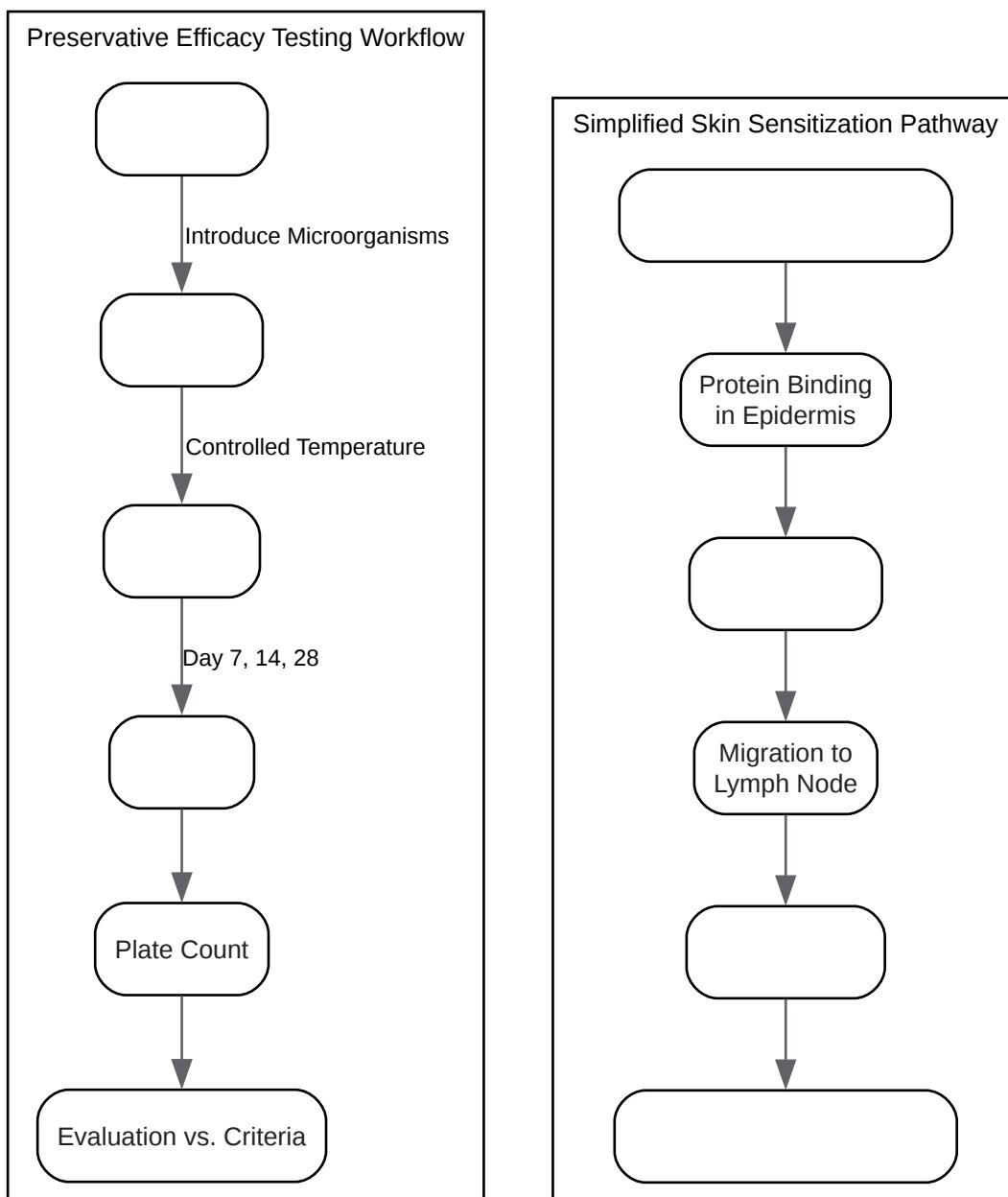
The LLNA is an in-vivo animal test used to determine the skin sensitization potential of a chemical.^{[9][10][11]} The test substance is applied to the ears of mice for three consecutive days.^[12] On the fifth day, a radiolabeled substance (e.g., ^3H -methyl thymidine) is injected, which is incorporated into the DNA of proliferating lymphocytes in the draining lymph nodes.^{[11][12]} The degree of proliferation is measured and compared to control animals. A stimulation index (SI) of three or greater is typically considered a positive result, indicating that the substance is a skin sensitizer.^[11]

Mechanism of Action & Signaling Pathways

The precise antimicrobial mechanism of action for Benzamide, 2,2'-dithiobis[N-methyl-] has not been detailed in the available literature. However, its chemical structure, which includes a disulfide bond, is common in some antimicrobial agents. It is hypothesized that such compounds may interfere with microbial cellular processes through redox reactions or by inhibiting essential enzymes.

For skin sensitization, the process generally involves the activation of dendritic cells in the epidermis, which then migrate to the lymph nodes and present the hapten (the chemical sensitizer) to T-cells, leading to their proliferation and the development of an allergic memory. The specific signaling pathways in keratinocytes and dendritic cells triggered by this compound are not documented.

Below are generalized diagrams illustrating a potential workflow for preservative efficacy testing and a simplified signaling pathway for skin sensitization.

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